

Technical Guide: Safety, Handling, and Application of (+)-Vinylboronic Acid Pinanediol Ester

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Compound of Interest

Compound Name:	(+)-Vinylboronic acid pinanediol ester
CAS No.:	132488-71-2
Cat. No.:	B160763

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Executive Summary

(+)-Vinylboronic acid pinanediol ester (CAS 132488-71-2) is a specialized, chiral organoboron reagent predominantly used in asymmetric synthesis, most notably the Matteson asymmetric homologation.^[1] Unlike its achiral analog (vinylboronic acid pinacol ester), this compound carries a chiral auxiliary derived from (+)-pinanediol, enabling high diastereoselectivity in carbon-carbon bond-forming reactions.

Key Operational Differentiators:

- **Physical State:** Viscous liquid (Density ~1.002 g/mL), unlike many solid boronic acids.
- **Stability:** Significantly higher hydrolytic stability than pinacol esters, allowing for more robust aqueous workups but requiring harsher conditions for deprotection.

- Safety Profile: Classified as a Non-Combustible Liquid (Storage Class 12), contrasting with the highly flammable pinacol vinylboronates.

Chemical Identity & Physical Properties[2][3][4][5][6][7]

Property	Specification
Chemical Name	(+)-Vinylboronic acid pinanediol ester
CAS Number	132488-71-2
Molecular Formula	C ₁₂ H ₁₉ BO ₂
Molecular Weight	206.09 g/mol
Physical State	Viscous Liquid
Density	1.002 g/mL at 25 °C
Optical Activity	[α] ²⁰ /D +30.0° (c = 1 in CHCl ₃)
Solubility	Soluble in CHCl ₃ , CH ₂ Cl ₂ , THF, Toluene; Insoluble in Water
Storage Temp	2–8 °C (Refrigerated)

Hazard Identification & Safety Analysis

GHS Classification

While less volatile than lower molecular weight boronic esters, this compound is a chemical irritant.

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]

- H335: May cause respiratory irritation.[3]
- WGK (Water Hazard Class): Class 3 (Severe hazard to waters) — Strict containment required.

Critical Safety Distinction: Flammability

Expert Insight: A common error in laboratory safety protocols is treating all vinyl boronic esters as highly flammable.

- Vinyl Pinacol Ester (CAS 75927-49-0): Flash Point 34°C (Flammable).
- Vinyl Pinanediol Ester (CAS 132488-71-2): High boiling point, Non-Combustible Liquid.
- Implication: You do not need to store this specific pinanediol ester in a flammables cabinet; however, standard cold storage is mandatory to prevent polymerization.

Storage & Handling Protocols

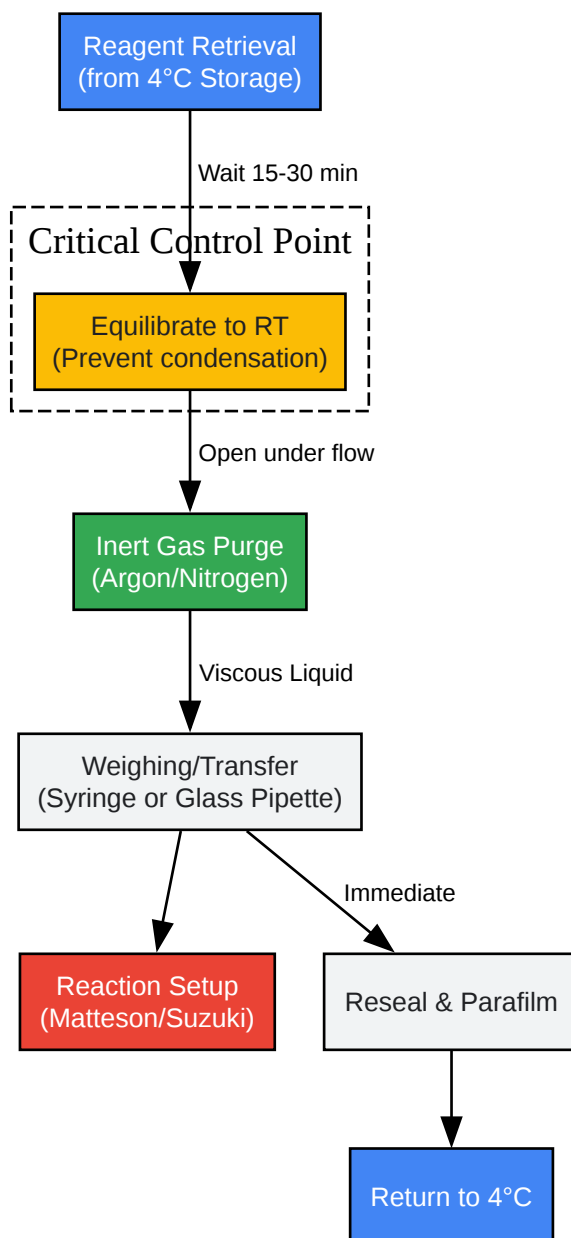
Environmental Control (The "Why" and "How")

The vinyl group is susceptible to spontaneous polymerization and oxidation, while the boronate ester linkage, though stable, can degrade under prolonged exposure to atmospheric moisture.

- Atmosphere: Handle under an inert atmosphere (Argon or Nitrogen). Argon is preferred due to its higher density, providing a better "blanket" for the liquid in storage vials.
- Temperature: Store at 2–8 °C.
 - Mechanism: Low temperature inhibits the radical polymerization of the vinyl alkene moiety.
- Container: Amber glass or foil-wrapped vials are recommended to prevent potential photo-initiated degradation, although the compound is not strictly photo-labile.

Handling Workflow Visualization

The following decision tree outlines the standard operating procedure (SOP) for retrieving and using the reagent to maintain enantiopurity and chemical integrity.



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Figure 1: Standard Operating Procedure for handling **(+)-Vinylboronic acid pinanediol ester** to prevent moisture condensation and hydrolysis.

Technical Application: The Matteson Homologation Context

Why Pinanediol?

In drug development, particularly for proteasome inhibitors (e.g., Bortezomib analogs), the pinanediol auxiliary is chosen over pinacol for two reasons:

- **Chiral Induction:** The bulky, chiral pinanediol group directs the stereochemistry of incoming nucleophiles (like LiCHCl_2) with high diastereoselectivity ($\text{dr} > 99:1$).
- **Thermodynamic Stability:** Pinanediol forms a highly stable "trigonal" ester with boron. This stability is crucial during the homologation steps, preventing the loss of the boron group during intermediate purification.

Hydrolytic Stability & Deprotection

Expertise Note: The stability of this ester is a double-edged sword.

- **Advantage:** You can wash the reaction mixture with water/brine without hydrolyzing the ester.
- **Challenge:** Removing the pinanediol group to release the free boronic acid is difficult. Standard hydrolysis ($\text{H}_2\text{O}/\text{OH}^-$) often fails.
- **Protocol for Cleavage:**
 - **Method A (Transesterification):** Treat with excess phenylboronic acid (to scavenge the pinanediol) in a biphasic system.
 - **Method B (Lewis Acid):** Treatment with BCl_3 or BBr_3 at -78°C is often required to cleavage the robust pinanediol-boron bond.



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Figure 2: The role of **(+)-Vinylboronic acid pinanediol ester** in asymmetric Matteson Homologation.

Emergency Procedures

Exposure Response

- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do.[2] Seek medical attention immediately (Boronic esters can be persistent irritants).
- Skin Contact: Wash with copious soap and water. Do not use organic solvents (ethanol/acetone) as they may increase skin absorption of the boronate.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.

Spill Clean-Up

- Ventilate the area.[2]
- Absorb the viscous liquid with inert material (vermiculite, sand, or specialized chemical pads).
- Do NOT use water initially, as it may spread the oily ester.
- Disposal: Collect in a sealable container. Label as "Organoboron Waste".
 - Note: Boron compounds often require specific waste streams depending on local environmental regulations (e.g., WGK 3 classification implies strict non-release to sewage).

References

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